

Application Notes and Protocols for 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

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Compound of Interest

Compound Name: 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

Cat. No.: B1280138

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **1-(5-Bromopyridin-3-yl)-N-methylmethanamine** (CAS No. 73335-64-5). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Compound Information

| Property | Value |
|-------------------|------------------------------------------------|
| CAS Number | 73335-64-5 |
| Molecular Formula | C ₇ H ₉ BrN ₂ |
| Molecular Weight | 201.06 g/mol |
| Boiling Point | 125°C[1] |
| Flash Point | 106.2°C[1] |
| Refractive Index | 1.556[1] |

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P330: Rinse mouth.
- P332+P313: If skin irritation occurs: Get medical advice/attention.
- P337+P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.

- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Personal Protective Equipment (PPE)

A mandatory PPE protocol must be followed when handling **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**.

| Required Personal Protective Equipment | | | |
|----------------------------------------|--------------------------------------------|-----------------------------------------|-----------------------------------------------|
| Flame-retardant Lab Coat | Nitrile Gloves (double-gloved recommended) | Chemical Splash Goggles (ANSI approved) | Face Shield (when handling larger quantities) |

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Caption: Required Personal Protective Equipment.

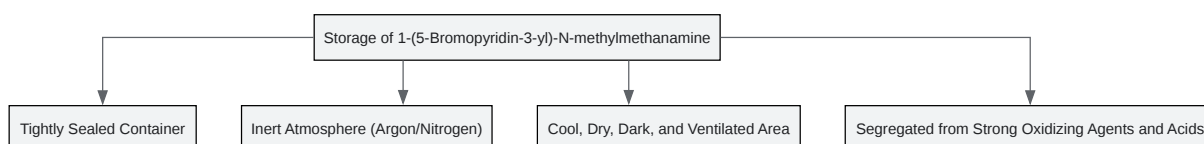
Handling Protocol

- Engineering Controls: All handling of **1-(5-Bromopyridin-3-yl)-N-methylmethanamine** should be conducted in a certified chemical fume hood. Ensure proper ventilation to minimize inhalation exposure.
- Dispensing:
 - Before dispensing, ensure all necessary PPE is donned correctly.
 - Use only compatible spatulas and glassware.
 - Weigh the required amount in a tared, sealed container within the fume hood.
 - Close the primary container immediately after dispensing to prevent exposure to air and moisture.

- Solution Preparation:
 - Add the compound to the solvent slowly and in a controlled manner.
 - If dissolution is slow, use a magnetic stirrer. Avoid heating unless the stability of the compound in the specific solvent at elevated temperatures is known.
- Post-Handling:
 - Thoroughly clean all equipment that has come into contact with the compound.
 - Wipe down the work area within the fume hood.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.

Storage Protocol

- Container: Store in a tightly sealed, airtight container, preferably the original manufacturer's packaging.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.
- Location: Keep in a cool, dry, and dark place. A designated, locked cabinet for toxic chemicals is recommended.
- Ventilation: The storage area should be well-ventilated.
- Incompatibilities: Store away from strong oxidizing agents and strong acids.



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Caption: Key Storage Requirements.

Emergency Procedures

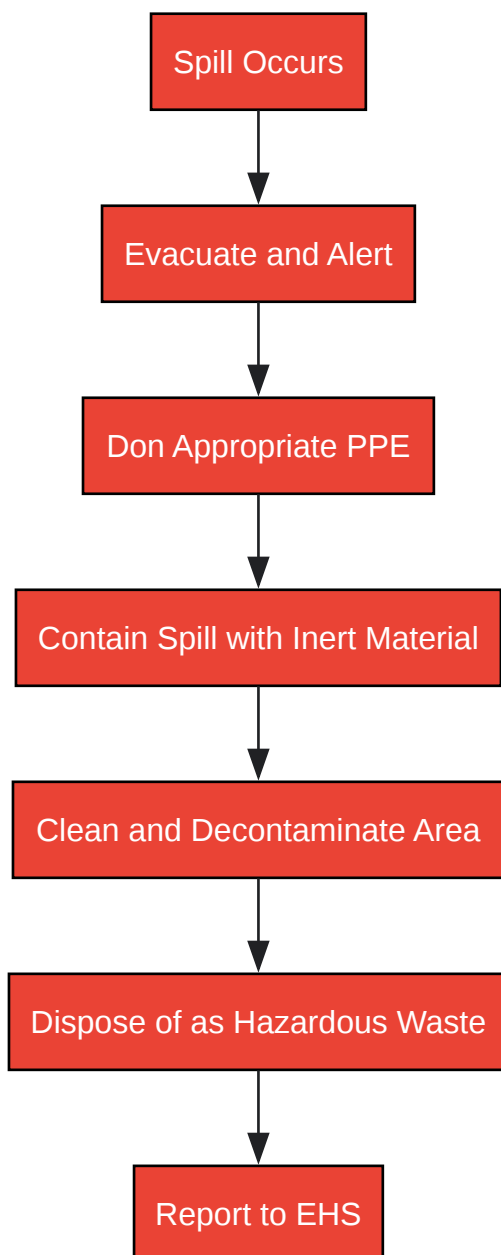
Spill Response

- Evacuation: Immediately evacuate the area and alert nearby personnel.
- Ventilation: Ensure the area is well-ventilated. If the spill is outside a fume hood, increase ventilation to the room if safe to do so.
- Containment: For small spills, contain the material with an inert absorbent (e.g., sand, vermiculite).
- Cleanup:
 - Wearing appropriate PPE (including respiratory protection if necessary), carefully scoop the absorbed material into a labeled, sealable waste container.
 - Clean the spill area with a suitable solvent, followed by soap and water.
 - Collect all cleaning materials in a sealed bag for hazardous waste disposal.
- Reporting: Report the spill to the appropriate environmental health and safety (EHS) department.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.



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Caption: Spill Response Workflow.

Disposal

All waste containing **1-(5-Bromopyridin-3-yl)-N-methylmethanamine** must be disposed of as hazardous waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All users should be trained in the proper handling of hazardous chemicals. Always refer to the most current Safety Data Sheet (SDS) for this compound before use.

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References

- 1. echemi.com [echemi.com]
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